

safe disposal of magnesium arsenate waste

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Compound Focus: Magnesium arsenate

CAS No.: 10103-50-1

Cat. No.: S1536623

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Hazards and Regulatory Information

Magnesium arsenate is a white, crystalline powder that is insoluble in water [1] [2]. It is highly toxic and subject to strict regulations.

Property	Description
Chemical Formula	$As_2Mg_3O_8$ [1] [2]
CAS Number	10103-50-1 [1] [2]
UN Number	UN 1622 [3] [1] [4]
Hazard Class	6.1 (Poisonous Material) [3] [4]
Packing Group	II [3] [4]
Human Health Hazards	Confirmed human carcinogen; toxic by ingestion, inhalation, skin contact; may damage organs, fertility, and unborn child [4] [2].
Environmental Hazards	Highly toxic to aquatic life; suspected marine pollutant [4].

Handling, Storage, and Disposal Protocols

Storage and Accumulation

- **Segregation:** Store separately from strong oxidants, food, and feedstuffs in a well-closed container [4]. Ensure the storage area has no drain or sewer access [4].
- **Accumulation Limits:** As an arsenic compound, it is often regulated as an **extremely hazardous waste** [5]. This means:
 - No more than **1 quart** may be accumulated on-site [6].
 - Waste must be collected for proper disposal within **3 days** if you have 1 quart or more, and in any case, within **90 days** of first being put into a container [6].

Spill Response

- **Isolation and Protection:** Isolate the spill area in all directions (at least 25 meters for solids) [1]. Wear positive-pressure self-contained breathing apparatus (SCBA) and chemical protective clothing [1] [4].
- **Containment and Cleanup:** Prevent dispersion of dust and entry into waterways [1] [4]. Carefully sweep spilled material into containers [4]. **Never** use a domestic vacuum cleaner; only use specialist, professionally cleaned equipment [4].

Disposal

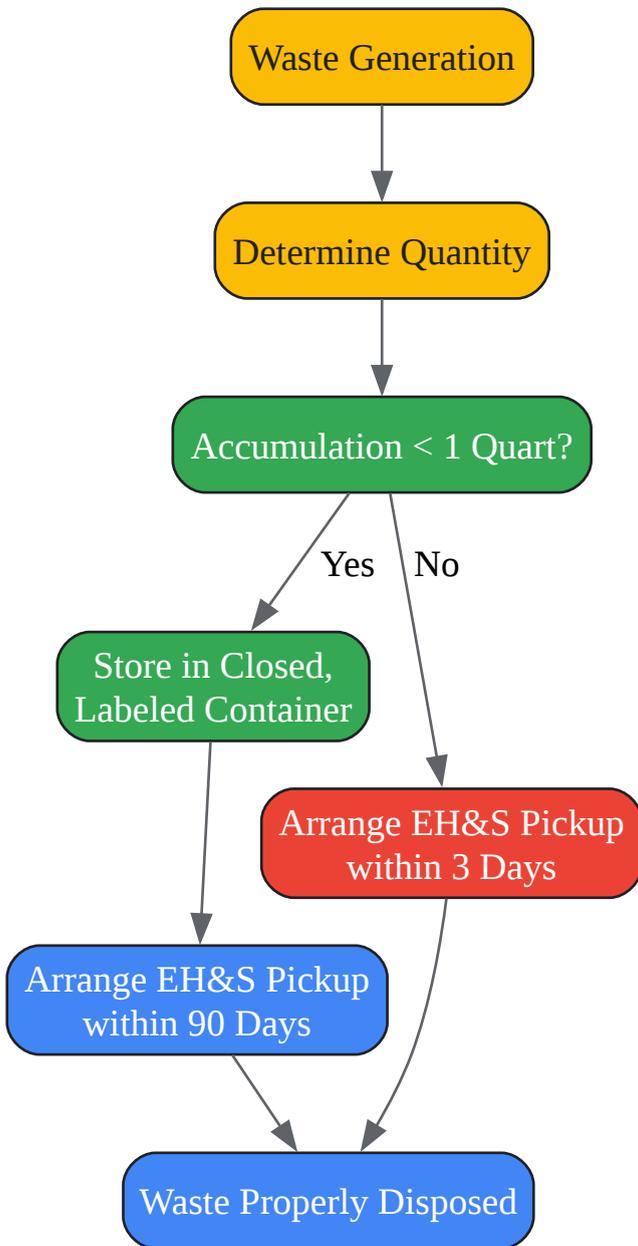
- **General Principle:** Do not let this chemical enter the environment [4]. All waste and empty containers must be managed as hazardous waste.
- **Procedure:** Label empty containers with a hazardous waste tag and arrange for collection by your institution's Environmental Health & Safety (EH&S) department [6].

First Aid and Emergency Response

Exposure Route	Symptoms	First Aid
Inhalation	Cough, sore throat [4]	Move to fresh air, rest. Seek immediate medical attention [4].
Skin Contact	-	Remove contaminated clothing. Rinse and wash skin with water and soap. Seek medical attention [4].
Eye Contact	Redness, pain [4]	Rinse cautiously with water for several minutes (remove contact lenses if possible). Seek medical attention [4].
Ingestion	Abdominal pain, vomiting, burning sensation, headache, weakness [4]	Rinse mouth. Refer immediately for medical attention. Effects may be delayed [4].

Workflow for Magnesium Arsenate Waste Management

The following diagram outlines the logical workflow for managing **magnesium arsenate** waste, from generation to final disposal, based on the established protocols.



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Frequently Asked Questions (FAQ)

Q1: Can magnesium arsenate be disposed of in regular trash once solidified? No. **Magnesium arsenate** is a listed hazardous substance due to its arsenic content [5]. It retains its toxicity indefinitely and must be handled by licensed hazardous waste disposal professionals [6] [4].

Q2: What is the most significant health risk from long-term exposure to magnesium arsenate? The substance is a **confirmed human carcinogen** [4]. Long-term or repeated exposure can also have effects on the skin, mucous membranes, peripheral nervous system, bone marrow, and liver [4].

Q3: My research institution does not have a specific protocol for magnesium arsenate. What should I do? You must treat it as an **extremely hazardous waste** [6] [5]. Adhere to the strictest accumulation limits (1 quart max, collect within 3 days) and immediately contact your institutional EH&S or safety office to establish a formal collection and disposal process [6].

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